

Application Note and Protocol: Preparation of UT-155 Stock Solution in DMSO

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Compound of Interest

Compound Name: UT-155

Cat. No.: B611605

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution for **UT-155**, a selective and potent androgen receptor (AR) antagonist and degrader.^{[1][2][3][4]} The protocol outlines the necessary calculations, materials, and procedures to accurately prepare a concentrated stock solution in Dimethyl Sulfoxide (DMSO) for use in various in vitro and in vivo research applications. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results involving **UT-155**.

Quantitative Data Summary

The key properties and recommended conditions for **UT-155** are summarized in the tables below for quick reference.

Table 1: Chemical and Physical Properties of **UT-155**

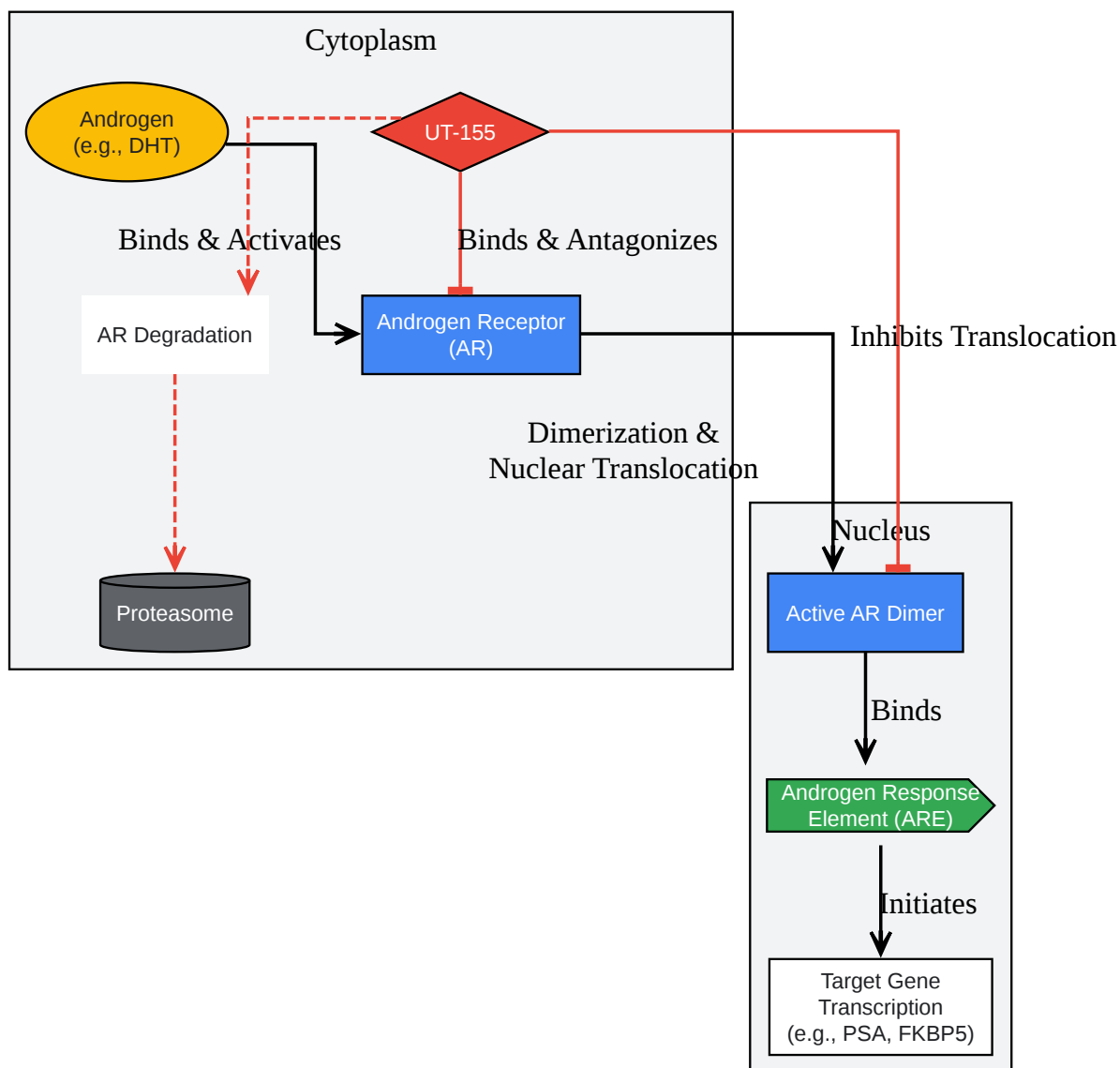
Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₁₅ F ₄ N ₃ O ₂	[1][2]
Molecular Weight	405.35 g/mol	[1][2][3][4][5]
CAS Number	2031161-35-8	[1][2][3][4]
Appearance	White to off-white solid	[1][4]
Purity	>98%	[2]

Table 2: Solubility and Storage of **UT-155**

Parameter	Recommendation	Source(s)
Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Solubility in DMSO	130 mg/mL (approx. 320.71 mM)	[1]
Storage (Powder)	-20°C for up to 3 years	[1][6]
Storage (Stock Solution)	-80°C for up to 1-2 years	[1][4]
Freeze-Thaw Cycles	Avoid repeated cycles	[6][7]

Signaling Pathway of UT-155

UT-155 is a potent antagonist of the androgen receptor (AR) and also functions as a selective AR degrader (SARD).[2][8] It binds to the AR, preventing its translocation to the nucleus, subsequent binding to Androgen Response Elements (AREs) on DNA, and transcription of target genes like Prostate-Specific Antigen (PSA) and FKBP5.[1][4] This dual mechanism of antagonism and degradation makes it effective against both wild-type and mutant AR variants implicated in castration-resistant prostate cancer.[1][8]



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Caption: Mechanism of **UT-155** as an Androgen Receptor antagonist and degrader.

Experimental Protocols

Materials and Equipment

- **UT-155** powder

- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO), cell culture grade[7][9]
- Calibrated analytical balance
- Sterile, amber or opaque microcentrifuge tubes or glass vials
- Vortex mixer
- Sonicator (optional, for enhancing dissolution)[1]
- Calibrated micropipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Handle **UT-155** powder in a chemical fume hood or a ventilated enclosure to prevent inhalation.
- Wear appropriate PPE at all times.
- DMSO is an aprotic solvent and can facilitate the absorption of chemicals through the skin. Handle with care.[9]
- Consult the Safety Data Sheet (SDS) for **UT-155** before handling.

Protocol for Preparing a 100 mM UT-155 Stock Solution

This protocol describes the preparation of 1 mL of a 100 mM stock solution. The procedure can be scaled as needed.

Step 1: Calculation Use the following formula to determine the mass of **UT-155** required: $\text{Mass (mg)} = \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)} \times 1000$

- Desired Concentration: 100 mM = 0.1 mol/L
- Molecular Weight: 405.35 g/mol
- Volume: 1 mL = 0.001 L

$$\text{Mass (mg)} = 0.1 \text{ mol/L} \times 405.35 \text{ g/mol} \times 0.001 \text{ L} \times 1000 = 40.54 \text{ mg}$$

Step 2: Weighing **UT-155**

- Place a sterile, empty microcentrifuge tube on the analytical balance and tare it.
- Carefully weigh out 40.54 mg of **UT-155** powder and add it to the tube.

Step 3: Dissolving **UT-155**

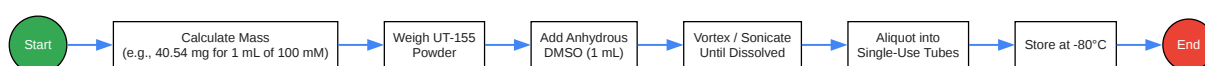
- Add 1 mL of anhydrous DMSO to the tube containing the **UT-155** powder.
- Securely cap the tube and vortex thoroughly for 2-3 minutes until the powder is completely dissolved.
- Visually inspect the solution against a light source to ensure no solid particles remain. If dissolution is slow, gentle warming (to no higher than 37°C) or sonication can be used to facilitate the process.^{[1][6][10]}

Step 4: Aliquoting and Storage

- Once the **UT-155** is fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, opaque microcentrifuge tubes.
- Aliquoting prevents contamination and degradation from repeated freeze-thaw cycles.^{[6][7]}
- Label each aliquot clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 1-2 years).^{[1][4]}

Experimental Workflow and Dilution

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **UT-155** stock solution in DMSO.

Preparing Working Solutions

When preparing working solutions for cell culture experiments, it is critical to minimize the final DMSO concentration to avoid solvent-induced toxicity, typically keeping it below 0.1% to 0.5%.

[6][9][11]

Example: Preparing a 10 μ M Working Solution

- Thaw one aliquot of the 100 mM **UT-155** stock solution at room temperature.
- Perform a serial dilution. First, prepare an intermediate dilution (e.g., 1 mM) by adding 1 μ L of the 100 mM stock to 99 μ L of sterile culture medium or buffer.
- Next, add 1 μ L of the 1 mM intermediate solution to 99 μ L of culture medium to achieve the final 10 μ M working concentration.
- Important: Always add the DMSO stock solution to the aqueous medium, not the other way around, and mix immediately to prevent precipitation.[9] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[7]

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